

2-methoxypropan-1-ol molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-methoxypropan-1-ol

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An In-depth Technical Guide to the Molecular Structure of **2-Methoxypropan-1-ol**

Introduction

2-Methoxypropan-1-ol, a member of the glycol ether family, is an organic compound with the chemical formula $C_4H_{10}O_2$.^{[1][2][3]} Structurally, it possesses both a primary alcohol and a secondary ether functional group, which imparts good solubility for both aqueous and oily substances.^[3] This amphiphilic nature makes it a versatile solvent in various industrial applications, including paints, coatings, and cleaning products.^{[2][4]} It is an isomer of the more commercially common 1-methoxy-2-propanol, with which it is often produced as a byproduct.^[5] ^[6] This document provides a detailed examination of its molecular structure, physicochemical properties, synthesis, and spectroscopic characterization for researchers, scientists, and professionals in drug development.

Molecular Structure and Identification

2-Methoxypropan-1-ol consists of a three-carbon propane chain. A hydroxyl group (-OH) is attached to the first carbon (C1), and a methoxy group (-OCH₃) is attached to the second carbon (C2). The presence of four different substituents on the second carbon atom makes it a chiral center, meaning **2-methoxypropan-1-ol** can exist as two distinct enantiomers: (S)-**2-methoxypropan-1-ol** and (R)-**2-methoxypropan-1-ol**.^{[7][8]}

Caption: 2D molecular structure of **2-methoxypropan-1-ol**, highlighting the chiral center.

Table 1: Chemical Identifiers for **2-methoxypropan-1-ol**

Identifier	Value	Reference(s)
IUPAC Name	2-methoxypropan-1-ol	[6]
CAS Number	1589-47-5	[6]
Molecular Formula	C4H10O2	[6]
SMILES	CC(CO)OC	[6]
InChI	InChI=1S/C4H10O2/c1-4(3-5)6-2/h4-5H,3H2,1-2H3	[6]

| InChIKey | YTTFPPATQICAQN-UHFFFAOYSA-N |[6][9] |

Physicochemical Properties

The physical and chemical properties of **2-methoxypropan-1-ol** are summarized below. These properties are crucial for its application as a solvent and for predicting its behavior in chemical reactions and biological systems.

Table 2: Physicochemical Properties of **2-methoxypropan-1-ol**

Property	Value	Reference(s)
Molecular Weight	90.12 g/mol	[5][6]
Appearance	Colorless, clear liquid	[3][4]
Density	0.912 - 0.942 g/cm ³ at 20 °C	[2][3][5]
Boiling Point	130 - 152 °C	[2][3][5]
Melting Point	-84.2 °C (estimate)	[5][10]
Flash Point	38 - 41.9 °C	[2][3][5]
Water Solubility	Miscible (1.0 x 10 ⁶ mg/L at 25 °C)	[5]
Refractive Index	1.407 - 1.413 at 20 °C	[2][5]
Vapor Pressure	4.1 mm Hg at 25 °C (estimate)	[5]
XLogP3	-0.2	[5][6]

| Topological Polar Surface Area | 29.5 Å² |[5][6] |

Spectroscopic Characterization

Spectroscopic methods are essential for the structural elucidation and purity assessment of **2-methoxypropan-1-ol**.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR spectroscopy is used to confirm the proton environment in the molecule. For (R)-2-methoxy-1-propanol, the following chemical shifts have been reported in DMSO-d₆: δ [ppm] = 4.55 (t, 1H), 3.40-3.31 (m, 1H), 3.30-3.20 (m, 2H), 3.24 (s, 3H), 1.02 (d, 3H).[8]
- Infrared (IR) Spectroscopy: IR spectroscopy helps identify the key functional groups. A broad absorption band characteristic of the O-H stretch of the alcohol group is expected around 3400 cm⁻¹, while C-O stretching vibrations for the ether and alcohol are expected in the 1100-1000 cm⁻¹ region.[11]

- Mass Spectrometry (MS): Electron ionization mass spectrometry can be used to determine the molecular weight and fragmentation pattern, confirming the molecular structure.[12]

Comprehensive NMR, FTIR, and MS spectral data for **2-methoxypropan-1-ol** are available in public databases such as SpectraBase and the NIST WebBook.[12][13]

Synthesis and Experimental Protocols

2-Methoxypropan-1-ol is typically synthesized as a secondary product during the industrial preparation of 1-methoxy-2-propanol.[14] This process involves the reaction of propylene oxide with methanol.[1][14] However, for research purposes requiring high purity or specific enantiomers, targeted synthesis protocols are necessary.

Experimental Protocol: Synthesis of (R)-2-methoxy-1-propanol

The following protocol describes the reduction of (R)-(+)-2-methoxypropionic acid to yield (R)-(-)-2-methoxy-1-propanol.[8]

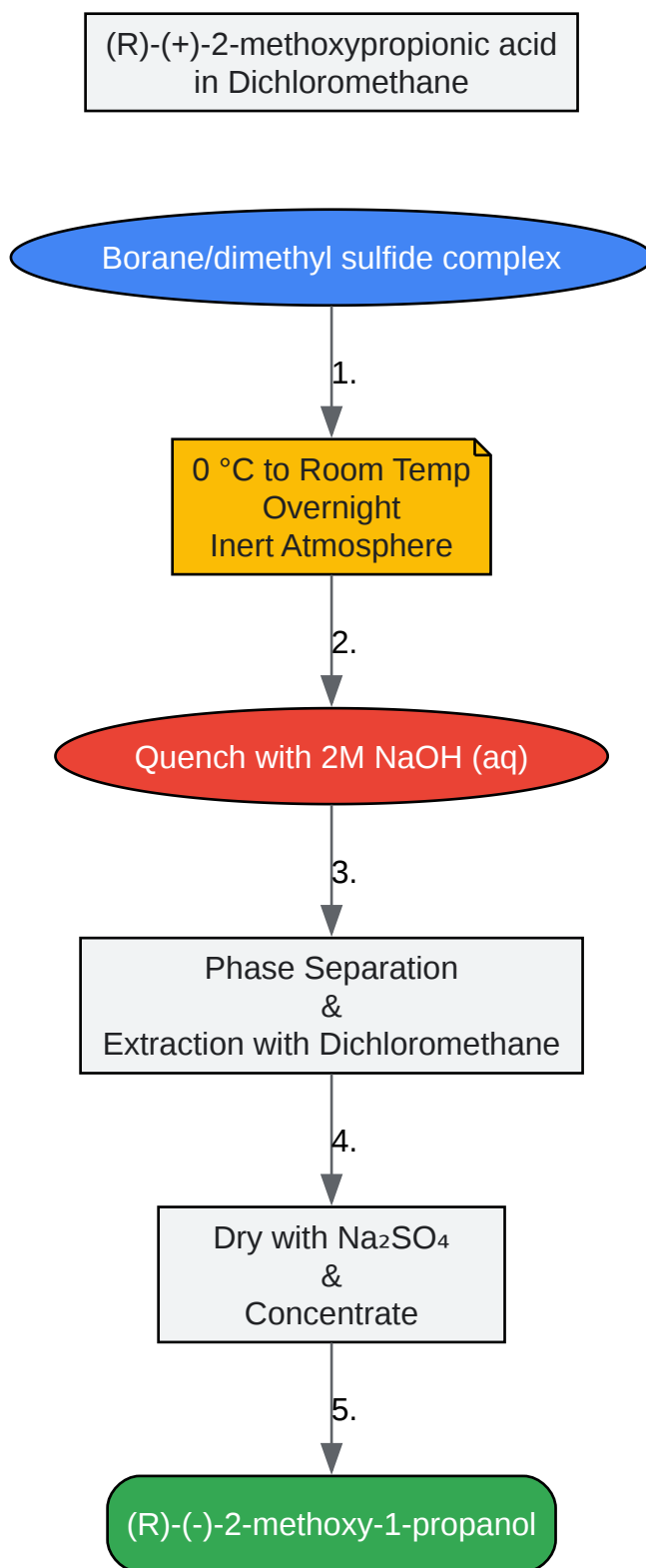
Materials and Equipment:

- (R)-(+)-2-methoxypropionic acid
- Borane/dimethyl sulfide complex (BMS)
- Dichloromethane (DCM)
- 2M aqueous sodium hydroxide (NaOH)
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Ice bath
- Separatory funnel

- Rotary evaporator
- Argon or Nitrogen source for inert atmosphere

Procedure:

- **Reaction Setup:** A solution of 500 mg (4.66 mmol) of (R)-(+)-2-methoxypropionic acid in 10 mL of dichloromethane is prepared in a round-bottom flask under an argon atmosphere.
- **Addition of Reducing Agent:** The flask is cooled to 0 °C using an ice bath. 858 μ L (8.39 mmol, 1.8 eq.) of borane/dimethyl sulfide complex is added dropwise to the stirred solution.
- **Reaction:** The reaction mixture is allowed to warm to room temperature and is stirred overnight.
- **Quenching:** The reaction is carefully quenched by the dropwise addition of 2M aqueous sodium hydroxide solution.
- **Extraction:** The mixture is transferred to a separatory funnel. The organic phase is separated, and the aqueous phase is extracted with dichloromethane.
- **Drying and Concentration:** The organic phases are combined, dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure using a rotary evaporator to yield the final product.[8]



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Caption: Workflow for the synthesis of (R)-2-methoxy-1-propanol.

Safety and Handling

2-Methoxypropan-1-ol is classified as a flammable liquid and vapor.[5][15] It can cause serious eye damage and skin irritation.[15][16] Furthermore, it is suspected of damaging the unborn child.[16] Therefore, strict safety precautions are mandatory when handling this chemical.

- Engineering Controls: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[17]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, safety goggles or a face shield, and a lab coat.[16][17]
- Handling: Keep away from heat, sparks, open flames, and other ignition sources.[17] Use non-sparking tools and take precautionary measures against static discharge.[16] Avoid breathing vapors or mists.[16]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[17]

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- To cite this document: BenchChem. [2-methoxypropan-1-ol molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b075729#2-methoxypropan-1-ol-molecular-structure]

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